

PTP Inhibitor IV: Comprehensive Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *PTP Inhibitor IV*

Cat. No.: *B1663055*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the effective use of **PTP Inhibitor IV**, a potent and reversible inhibitor of protein tyrosine phosphatases (PTPs).

Protein tyrosine phosphatases are a critical family of enzymes that regulate a wide array of cellular processes, including cell growth, differentiation, and metabolism, by dephosphorylating tyrosine residues on proteins.[1][2] The dysregulation of PTP activity has been implicated in numerous diseases, making PTP inhibitors valuable tools for both basic research and therapeutic development.[3][2] **PTP Inhibitor IV**, in particular, has been shown to inhibit several PTPs, including SHP-2, PTP1B, and DUSP14, thereby impacting various signaling pathways.[4][5][6][7]

Physicochemical and Inhibitory Properties

PTP Inhibitor IV, also known as bis(4-Trifluoromethylsulfonamidophenyl)-1,4-diisopropylbenzene, is a small molecule inhibitor with the following properties:[8]

Property	Value	Reference
CAS Number	329317-98-8	[8]
Molecular Formula	C ₂₆ H ₂₆ F ₆ N ₂ O ₄ S ₂	[7][8]
Molecular Weight	608.6 g/mol	[7][8]
Appearance	White to off-white solid	
Purity	≥95% (HPLC)	[4][8]

Inhibitory Activity (IC₅₀)

PTP Inhibitor IV demonstrates inhibitory activity against a range of protein tyrosine phosphatases:

Phosphatase	IC ₅₀ (μM)	Reference
SHP-2	1.8	[5][6][7]
PTP1B	2.5	[5][6][7]
DUSP14	5.21	[5][6]
PTP-β	6.4	[5][6][7]
PTP-μ	6.7	[5][6][7]
PTP-ε	8.4	[5][6][7]
PTP-Meg-2	13	[5][6][7]
PTP-σ	20	[5][6][7]

Solubility and Preparation of Stock Solutions

Proper dissolution and storage of **PTP Inhibitor IV** are crucial for maintaining its activity and ensuring experimental reproducibility.

Solvent	Solubility	Reference
DMSO	25 mg/mL (41.07 mM) 225 mg/mL (369.7 mM) with sonication	[7] [5]
DMF	30 mg/mL	[7]
Ethanol	25 mg/mL	[7]
Acetonitrile (ACN)	Soluble	[4]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[7]

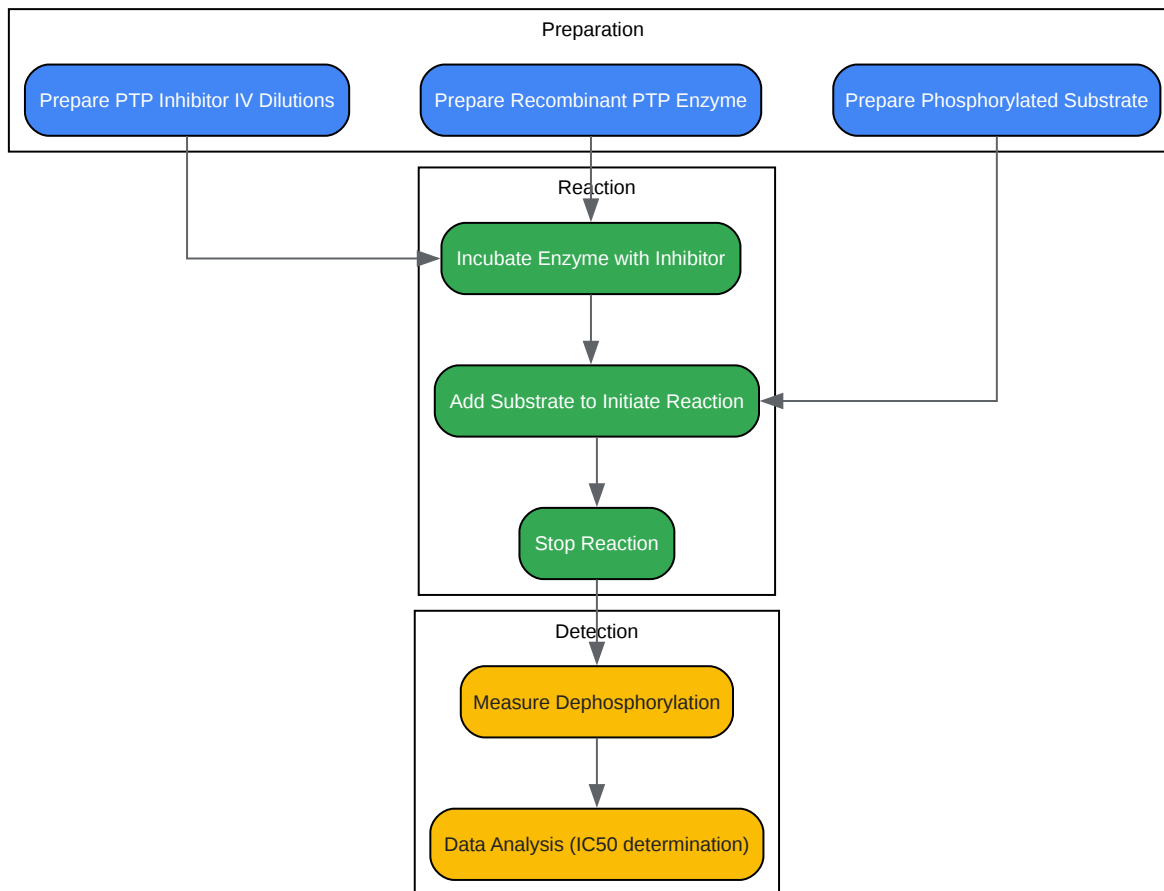
Protocol for Preparing a 10 mM Stock Solution in DMSO:

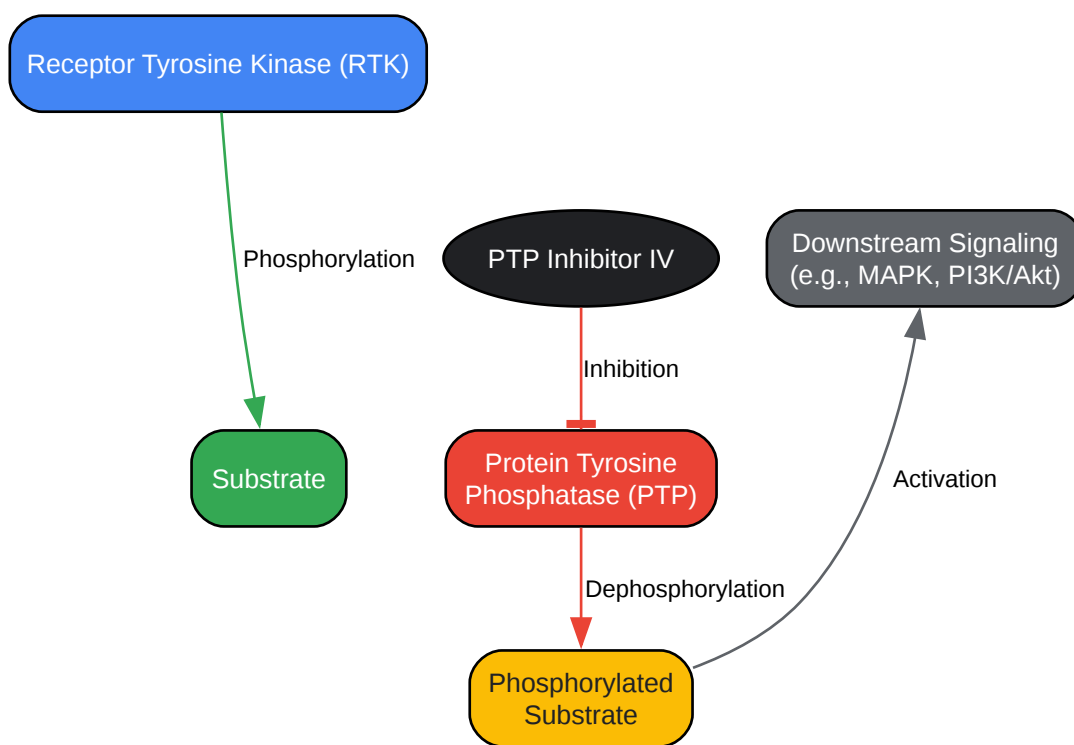
- Weighing: Accurately weigh out the desired amount of **PTP Inhibitor IV** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.6086 mg of the inhibitor.
- Dissolution: Add the appropriate volume of high-purity DMSO to the inhibitor powder. To continue the example, add 100 μ L of DMSO.
- Mixing: Vortex the solution thoroughly to ensure complete dissolution. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.[\[5\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[6\]](#) Before use, equilibrate the solution to room temperature and ensure no precipitate has formed.[\[4\]](#)

Experimental Protocols

In Vitro Kinase Assay to Assess PTP Inhibition

This protocol describes a general method to evaluate the inhibitory effect of **PTP Inhibitor IV** on a specific protein tyrosine phosphatase in a cell-free system.





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